

# An In-depth Technical Guide to the Physical Properties of Diethyl Benzylmalonate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Diethyl benzylmalonate

Cat. No.: B016439

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## Introduction

**Diethyl benzylmalonate** (CAS No: 607-81-8) is a diester derivative of malonic acid and a valuable intermediate in organic synthesis.<sup>[1]</sup> Its molecular architecture, featuring a benzyl group attached to the central carbon of a diethyl malonate backbone, makes it a versatile building block, particularly in the synthesis of pharmaceuticals like barbiturates and anticonvulsants, as well as other fine chemicals.<sup>[1][2]</sup> First synthesized in the early 20th century, it is typically produced via the alkylation of diethyl malonate with a benzyl halide.<sup>[1][2]</sup>

This document provides a comprehensive overview of the core physical and spectroscopic properties of **diethyl benzylmalonate**. It includes tabulated quantitative data for easy reference, detailed experimental protocols for the determination of key physical constants, and workflow diagrams to illustrate its synthesis and characterization.

## Physical and Chemical Properties

At ambient temperature, **diethyl benzylmalonate** is a clear, colorless to slightly yellow liquid with a mild, ester-like odor.<sup>[1][2][3][4][5]</sup> It is generally considered insoluble or immiscible in water but is soluble in common organic solvents such as chloroform, methanol, ethanol, acetone, and ether.<sup>[1][3][4]</sup>

## Summary of Physical Data

The following table summarizes the key physical properties of **diethyl benzylmalonate** collated from various sources.

Property	Value	Notes / Conditions	Source(s)
Molecular Formula	C <sub>14</sub> H <sub>18</sub> O <sub>4</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>	
Molecular Weight	250.29 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>	
Appearance	Clear, colorless to pale yellow liquid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>	
Boiling Point	162-163 °C	at 10 mmHg	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>
~300 °C	at atmospheric pressure	<a href="#">[3]</a>	
Melting Point	Not Applicable	Described as a liquid at room temperature. Some sources list 164-166°C, but this is inconsistent with its liquid state and other reported data.	<a href="#">[2]</a> <a href="#">[8]</a>
Density	1.064 g/mL	at 25 °C	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
1.077 g/cm <sup>3</sup>	at 15 °C	<a href="#">[3]</a>	
1.069 g/mL	Not specified	<a href="#">[10]</a>	
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.486	at 20 °C	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[8]</a>
1.4840-1.4890	at 20 °C	<a href="#">[11]</a>	
Vapor Pressure	0.26 Pa (0.001 mmHg)	at 25 °C	<a href="#">[4]</a>
Flash Point	>110 °C (>230 °F)	<a href="#">[2]</a> <a href="#">[12]</a>	
Water Solubility	Insoluble / Immiscible	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[12]</a>	
LogP	1.97 - 2.76	Octanol/water partition coefficient	<a href="#">[2]</a> <a href="#">[6]</a>
pKa	~12.56	<a href="#">[3]</a> <a href="#">[13]</a>	

## Spectroscopic Data

Spectroscopic analysis is critical for the structural elucidation and purity confirmation of **diethyl benzylmalonate**. The data is consistent with a structure containing a monosubstituted benzene ring and two ethyl ester groups.

## Summary of Spectroscopic Data

Technique	Key Observations and Data	Source(s)
$^1\text{H}$ NMR	Shows signals consistent with two ethyl groups (coupled quartet and triplet), a CH-CH <sub>2</sub> group, and a monosubstituted aromatic ring (singlet ~7.1 ppm). The CH <sub>2</sub> of the ethyl group appears around 4.1 ppm, indicating proximity to an oxygen atom.	[2][14]
$^{13}\text{C}$ NMR	The spectrum displays nine peaks, suggesting some molecular symmetry. Peaks are observed in the aromatic region (125-141 ppm) and deshielded regions corresponding to the ester carbonyls and the carbons of the ethoxy groups.	[2]
Mass Spec (MS)	Molecular ion (M <sup>+</sup> ) peak at m/z = 250. A base peak at m/z = 91 corresponds to the stable benzyl cation [C <sub>7</sub> H <sub>7</sub> ] <sup>+</sup> . A significant peak at m/z = 205 represents the loss of an ethoxy group (M-45).	[2]
Infrared (IR)	Spectrum is consistent with an aromatic compound featuring a strong carbonyl (C=O) absorption band typical for esters.	[2]

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Data available, provides complementary vibrational information to IR. [\[2\]](#)[\[7\]](#)

## Experimental Protocols

The following sections detail the standard methodologies for determining the primary physical properties of liquid samples like **diethyl benzylmalonate**.

### Determination of Boiling Point (Micro-scale)

This method is suitable for determining the boiling point of a small volume of liquid at a specific pressure.

- Apparatus:
  - Thiele tube or oil bath with a stirrer
  - Thermometer (calibrated)
  - Small test tube (e.g., 10x75 mm)
  - Capillary tube (sealed at one end)
  - Heat source (Bunsen burner or heating mantle)
  - High-boiling point mineral oil
- Procedure:
  - Add a small amount (0.5-1.0 mL) of **diethyl benzylmalonate** to the small test tube.
  - Place the capillary tube into the test tube with the open end down.
  - Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.

- Suspend the assembly in the Thiele tube or oil bath, making sure the heat-transfer medium is above the level of the sample but below the opening of the test tube.
- Heat the apparatus gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube. Record this temperature.
- If the determination is performed at a pressure other than 760 mmHg (e.g., 10 mmHg as cited), the pressure must be recorded alongside the boiling point.[\[2\]](#)[\[4\]](#)[\[8\]](#)

## Determination of Density

The density of a liquid is its mass per unit volume. The pycnometer method provides high accuracy.[\[15\]](#)

- Apparatus:
  - Pycnometer (a glass flask with a specific, known volume)
  - Analytical balance (accurate to  $\pm 0.0001$  g)
  - Thermometer
  - Constant temperature water bath
- Procedure:
  - Thoroughly clean and dry the pycnometer and its stopper.
  - Weigh the empty, dry pycnometer on the analytical balance ( $m_1$ ).[\[16\]](#)
  - Fill the pycnometer with **diethyl benzylmalonate**, ensuring no air bubbles are trapped. Insert the stopper carefully, allowing excess liquid to exit through the capillary opening.

- Place the filled pycnometer in a constant temperature water bath (e.g., 25.0 °C) until it reaches thermal equilibrium.<sup>[2][4]</sup>
- Remove the pycnometer from the bath, carefully wipe the exterior dry, and weigh it ( $m_2$ ).
- Calculate the mass of the liquid:  $m_{\text{liquid}} = m_2 - m_1$ .
- The density ( $\rho$ ) is calculated using the formula:  $\rho = m_{\text{liquid}} / V$ , where  $V$  is the known volume of the pycnometer.
- For highest accuracy, the procedure should be repeated with a reference liquid of known density (e.g., deionized water) to precisely calibrate the pycnometer's volume at the experimental temperature.

## Determination of Refractive Index

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and an indicator of purity.

- Apparatus:
  - Abbe refractometer
  - Constant temperature water bath connected to the refractometer prisms
  - Light source (typically a sodium lamp, D-line at 589 nm)
  - Dropper or pipette
  - Lens paper and a suitable solvent (e.g., ethanol or acetone)
- Procedure:
  - Turn on the refractometer's light source and the circulating water bath, setting it to the desired temperature (e.g., 20.0 °C).<sup>[2][4]</sup> Allow the instrument to equilibrate.
  - Use a solvent and lens paper to clean the surfaces of the illuminating and refracting prisms.

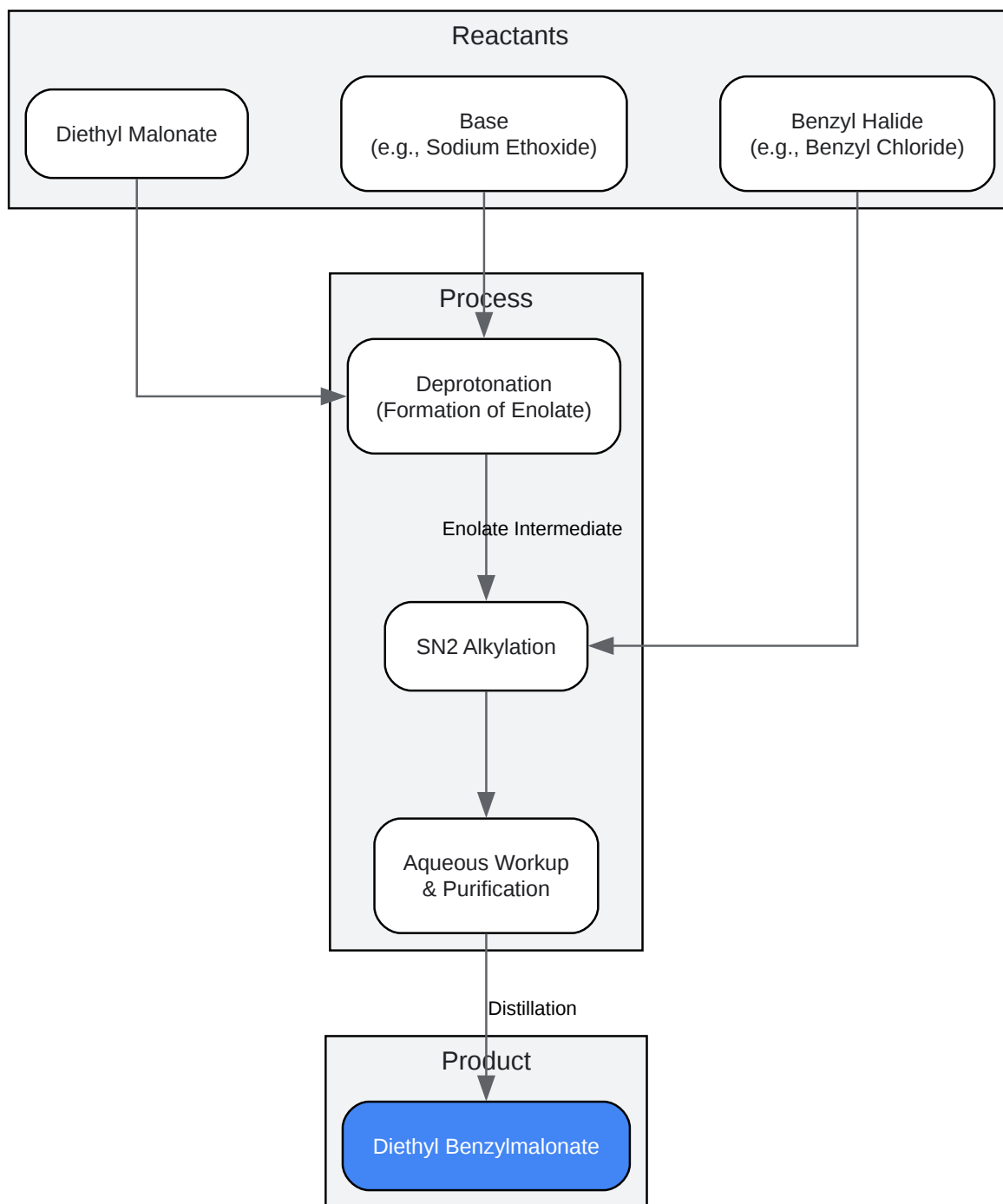


- Place a few drops of **diethyl benzylmalonate** onto the surface of the lower prism.
- Close the prisms together firmly. The liquid should spread to form a thin, uniform film.
- While looking through the eyepiece, turn the coarse adjustment knob until the light and dark fields become visible.
- Adjust the chromaticity corrector to eliminate any color fringe at the boundary, making the borderline sharp and clear.
- Use the fine adjustment knob to center the borderline exactly on the crosshairs of the eyepiece.
- Read the refractive index value from the instrument's scale.
- Repeat the measurement 2-3 times, cleaning the prisms between each trial, and calculate the average value.

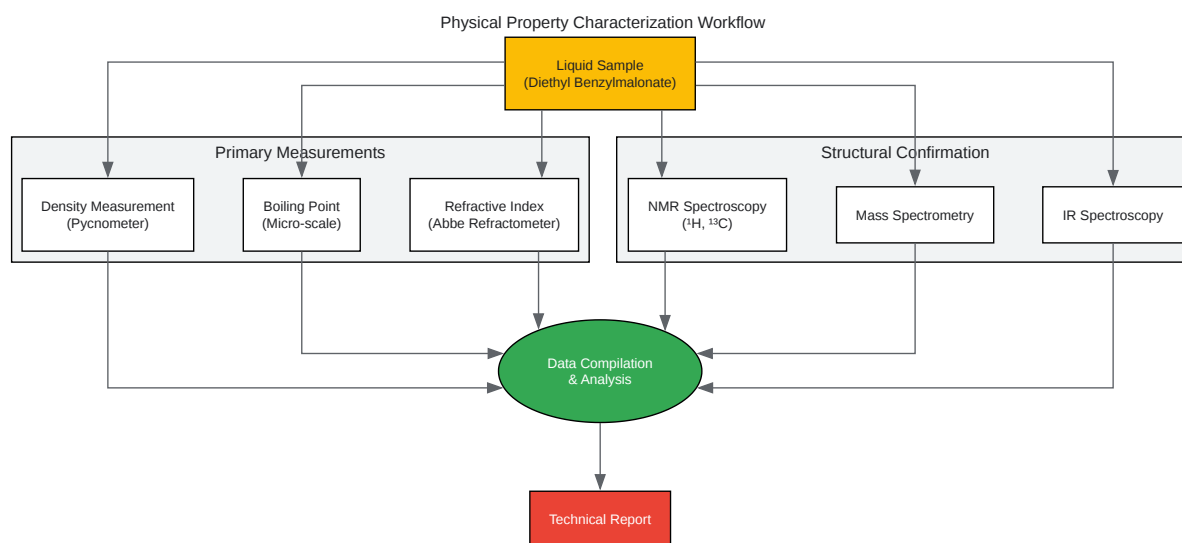
## Mandatory Visualizations

The following diagrams illustrate key workflows related to **diethyl benzylmalonate**.

## Synthesis of Diethyl Benzylmalonate

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Caption: A typical synthetic workflow for producing **diethyl benzylmalonate**.



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Caption: Logical workflow for the physical and structural characterization of a liquid.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Diethyl Benzylmalonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016439#physical-properties-of-diethyl-benzylmalonate]

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